

Spectroscopic Profile of Hydroxy Methyl Linagliptin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxy Methyl Linagliptin, chemically known as 8-[(3R)-3-aminopiperidin-1-yl]-7-[(2E)-4-hydroxy-3-methylbut-2-en-1-yl]-3-methyl-1-[(4-ethylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione, is a potential metabolite or impurity of the dipeptidyl peptidase-4 (DPP-4) inhibitor, Linagliptin. Accurate spectroscopic characterization is crucial for its identification, quantification, and for ensuring the quality and safety of the parent drug. While specific experimental spectroscopic data for **Hydroxy Methyl Linagliptin** is not readily available in the public domain, this guide provides a detailed overview of the expected spectroscopic characteristics based on its chemical structure and data from analogous compounds. It also outlines the standard experimental protocols for acquiring such data.

The molecular formula for **Hydroxy Methyl Linagliptin** is $C_{27}H_{34}N_8O_3$, and its molecular weight is approximately 518.61 g/mol .

Predicted Spectroscopic Data

The following tables summarize the expected quantitative data from Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy for **Hydroxy Methyl Linagliptin**. These predictions are based on the known fragmentation patterns, chemical shifts, and vibrational frequencies of Linagliptin and its related impurities.

Table 1: Predicted Mass Spectrometry Data

Ion Type	Predicted m/z	Notes
[M+H] ⁺	~519.27	Protonated molecule, expected to be the base peak in ESI-MS.
[M+Na] ⁺	~541.25	Sodium adduct, commonly observed.
[M+K] ⁺	~557.23	Potassium adduct, may be present.
Fragment Ions	Varies	Expected fragmentation would involve cleavage of the piperidine ring, the butenyl side chain, and the quinazoline moiety.

Table 2: Predicted ¹H NMR Data (in CDCl₃, 400 MHz)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.0-7.5	Multiplet	4H	Aromatic protons of the quinazoline ring
~5.5	Singlet	2H	-CH ₂ - group connecting quinazoline and purine rings
~5.0-4.8	Multiplet	2H	-CH ₂ - group of the butenyl side chain
~4.2	Multiplet	1H	-CH- of the piperidine ring
~4.0	Singlet	2H	-CH ₂ OH group
~3.6	Singlet	3H	N-CH ₃ group on the purine ring
~3.4-2.8	Multiplet	6H	Piperidine ring protons
~2.7	Singlet	3H	-CH ₃ group on the quinazoline ring
~1.8	Singlet	3H	-CH ₃ group on the butenyl side chain
~1.7-1.5	Multiplet	4H	Piperidine ring protons
~1.5 (broad)	Singlet	2H	-NH ₂ protons

Table 3: Predicted ¹³C NMR Data (in CDCl₃, 100 MHz)

Chemical Shift (ppm)	Assignment
~170-160	Carbonyl carbons (C=O) of the purine ring
~160-150	Aromatic and heteroaromatic carbons of quinazoline and purine rings
~140-120	Aromatic and vinylic carbons
~65	-CH ₂ OH carbon
~60-50	Piperidine ring carbons
~48	-CH ₂ - group connecting quinazoline and purine rings
~40	N-CH ₃ carbon
~30-20	Aliphatic carbons (piperidine, quinazoline-CH ₃ , butenyl-CH ₃)

Table 4: Predicted IR Spectroscopy Data

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400-3200	N-H and O-H stretching (amine and alcohol)
~3000-2850	C-H stretching (aliphatic and aromatic)
~1700-1650	C=O stretching (carbonyls of the purine ring)
~1620-1580	C=N and C=C stretching (aromatic rings)
~1450-1350	C-H bending
~1300-1000	C-N and C-O stretching

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data for **Hydroxy Methyl Linagliptin**. These protocols are based on standard practices for the analysis of Linagliptin and its impurities.[\[1\]](#)[\[2\]](#)

Mass Spectrometry (LC-MS)

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with a liquid chromatography system (e.g., UPLC or HPLC).
- Chromatographic Conditions:
 - Column: A C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient from 5% to 95% B over several minutes to ensure separation from related compounds.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40 °C.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Capillary Voltage: 3.5 kV.
 - Cone Voltage: 30 V.
 - Source Temperature: 120 °C.
 - Desolvation Temperature: 350 °C.
 - Mass Range: m/z 50-1000.
 - Data Acquisition: Full scan mode for parent ion identification and tandem MS (MS/MS) mode for fragmentation analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- ¹H NMR Acquisition:
 - Pulse Program: Standard single-pulse experiment.
 - Spectral Width: -2 to 12 ppm.
 - Number of Scans: 16-64, depending on sample concentration.
 - Relaxation Delay: 1-2 seconds.
- ¹³C NMR Acquisition:
 - Pulse Program: Proton-decoupled experiment (e.g., zgpg30).
 - Spectral Width: 0 to 200 ppm.
 - Number of Scans: 1024 or more, as ¹³C has low natural abundance.
 - Relaxation Delay: 2-5 seconds.
- 2D NMR: Experiments such as COSY, HSQC, and HMBC should be performed to confirm proton-proton and proton-carbon correlations for unambiguous structure elucidation.

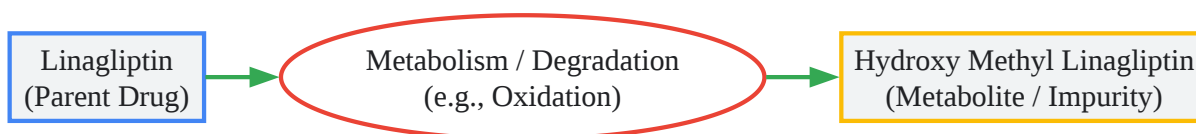
Infrared (IR) Spectroscopy

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Sample Preparation:
 - Solid State: Prepare a potassium bromide (KBr) pellet containing a small amount of the sample, or use an Attenuated Total Reflectance (ATR) accessory.
 - Solution: Dissolve the sample in a suitable IR-transparent solvent (e.g., chloroform).

- Data Acquisition:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
- Analysis: Identify characteristic absorption bands corresponding to the functional groups present in the molecule.

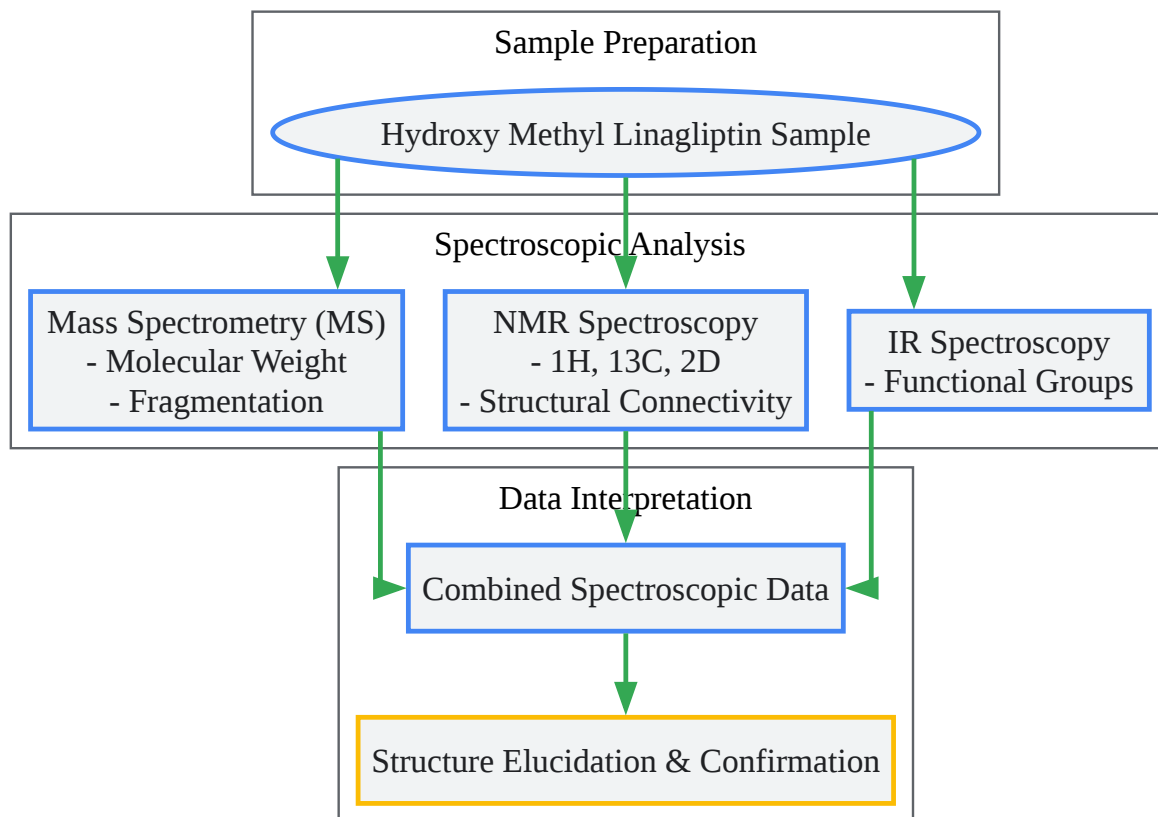
Visualizations

The following diagrams illustrate the logical relationship of **Hydroxy Methyl Linagliptin** to its parent compound and a general workflow for its spectroscopic analysis.



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Relationship of **Hydroxy Methyl Linagliptin** to Linagliptin.



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General workflow for the spectroscopic analysis of a compound.

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References

- 1. Development of RP-HPLC, Stability Indicating Method for Degradation Products of Linagliptin in Presence of Metformin HCl by Applying 2 Level Factorial Design; and Identification of Impurity-VII, VIII and IX and Synthesis of Impurity-VII - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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- To cite this document: BenchChem. [Spectroscopic Profile of Hydroxy Methyl Linagliptin: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15813870/docs#spectroscopic-profile-of-hydroxy-methyl-linagliptin-a-technical-guide\]](https://www.benchchem.com/product/b15813870/docs#spectroscopic-profile-of-hydroxy-methyl-linagliptin-a-technical-guide)

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